

Preparing AS8351 Stock Solutions for In Vitro Experiments: Application Notes and Protocols

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Compound of Interest

Compound Name: AS8351
Cat. No.: B10769543

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Abstract

This document provides a comprehensive guide for the preparation of **AS8351** stock solutions for use in a variety of in vitro experimental settings. **AS8351** is a potent and selective inhibitor of KDM5B (Lysine-Specific Demethylase 5B), also known as JARID1B, a histone demethylase that plays a crucial role in epigenetic regulation.[1][2] Proper preparation and storage of **AS8351** stock solutions are critical for ensuring experimental reproducibility and accuracy. This guide outlines the necessary materials, step-by-step protocols, and important safety considerations.

Introduction to AS8351

AS8351 is a small molecule inhibitor that targets KDM5B, an enzyme responsible for removing methyl groups from lysine 4 of histone H3 (H3K4).[1][2] By inhibiting KDM5B, **AS8351** can induce and sustain active chromatin marks, thereby influencing gene expression.[3][4] This activity has made **AS8351** a valuable tool in various research areas, including cancer biology and regenerative medicine. Notably, it has been shown to induce the reprogramming of human

fibroblasts into functional cardiomyocytes and inhibit the proliferation and migration of cancer cells.[1][2][5][6]

Chemical and Physical Properties of AS8351

A summary of the key chemical and physical properties of **AS8351** is presented in Table 1. This information is essential for accurate stock solution preparation and concentration calculations.

Property	Value	Reference
Molecular Formula	C ₁₇ H ₁₃ N ₃ O ₂	[2][3][7][8]
Molecular Weight	291.3 g/mol	[2][7][8]
Appearance	Light yellow to yellow solid powder	[4][7]
CAS Number	796-42-9	[2][3][7]

Solubility of AS8351

The solubility of **AS8351** in various common laboratory solvents is crucial for selecting the appropriate vehicle for your experiments. It is important to use fresh, high-purity solvents to ensure maximum solubility.[5]

Solvent	Solubility	Reference
DMSO	≥ 45 mg/mL (up to 150 mg/mL with ultrasonic and warming)	[2][4][7]
Ethanol	~10 mg/mL (may require warming)	[2][7]
DMF	~30 mg/mL	[7][9]
Water	Insoluble	[5]

Note: The use of hygroscopic DMSO that has absorbed moisture can significantly reduce the solubility of **AS8351**. [4][5] It is highly recommended to use freshly opened, anhydrous DMSO.

Experimental Protocols

Materials

- **AS8351** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Optional: Water bath or heat block for warming

Safety Precautions

AS8351 may cause skin and serious eye irritation, as well as respiratory irritation.[7] It is essential to handle the compound in a well-ventilated area, preferably a chemical fume hood. Wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and chemical-resistant gloves.[7]

Protocol for Preparing a 10 mM **AS8351** Stock Solution in DMSO

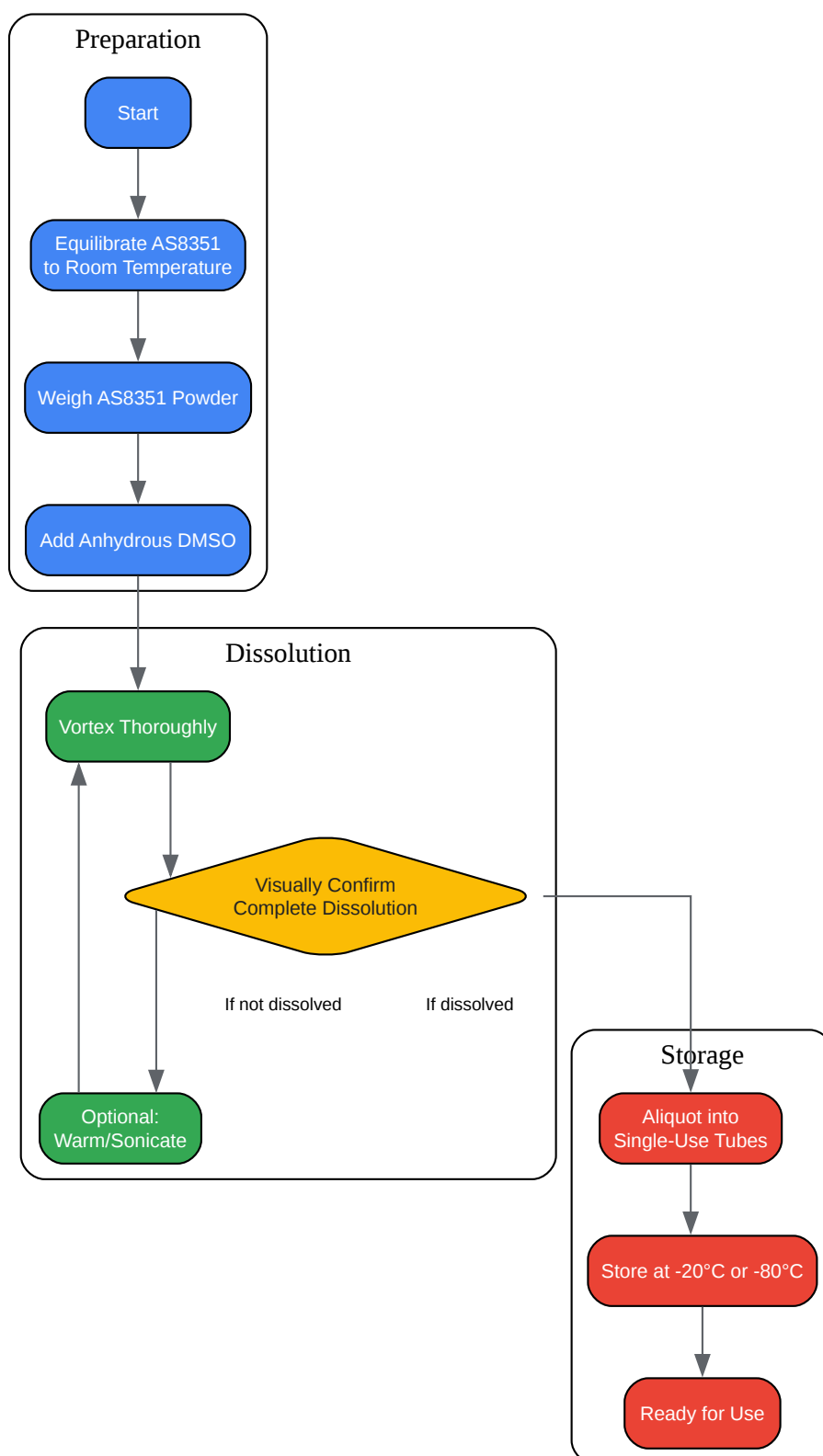
This protocol describes the preparation of a 10 mM stock solution, a commonly used concentration for in vitro studies.

- Equilibrate **AS8351**: Allow the vial of **AS8351** powder to reach room temperature before opening to prevent condensation.
- Calculate Required Mass: To prepare 1 mL of a 10 mM stock solution, you will need 0.2913 mg of **AS8351** (Mass = Molarity x Volume x Molecular Weight). For ease of measurement, it is recommended to prepare a larger volume. For example, to prepare 5 mg of **AS8351** into a stock solution:
 - Volume of DMSO = (Mass of **AS8351** / Molecular Weight) / Desired Molarity

- Volume of DMSO = $(0.005 \text{ g} / 291.3 \text{ g/mol}) / 0.010 \text{ mol/L} = 0.001716 \text{ L} = 1.716 \text{ mL}$
- Dissolution:
 - Carefully weigh the desired amount of **AS8351** powder and place it in a sterile microcentrifuge tube.
 - Add the calculated volume of anhydrous DMSO to the tube.
 - Vortex the solution thoroughly until the powder is completely dissolved. Gentle warming (e.g., in a 37°C water bath) and sonication can aid in dissolution, especially for higher concentrations.[4]
- Aliquot and Store:
 - Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. This prevents repeated freeze-thaw cycles which can degrade the compound.[4]
 - Store the aliquots at -20°C for long-term storage (stable for up to 1 year) or at -80°C (stable for up to 2 years).[4] For short-term storage (up to 1 month), aliquots can be stored at -20°C.[1][2]

Visualized Workflows and Pathways

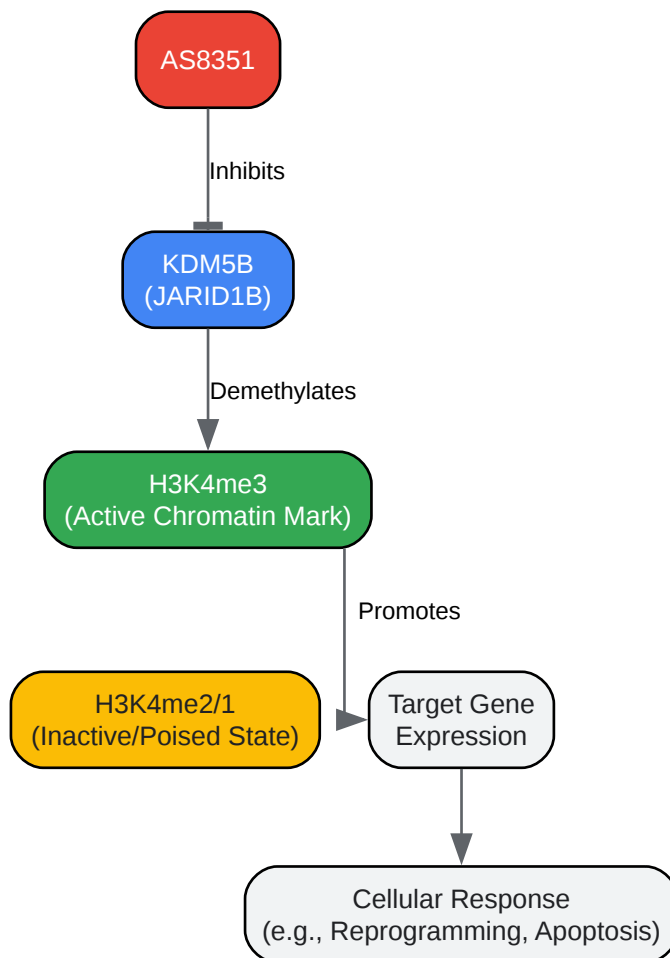
Experimental Workflow for AS8351 Stock Solution Preparation



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Caption: Workflow for preparing **AS8351** stock solution.

Simplified Signaling Pathway of AS8351 Action



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